

Essential Safety and Disposal Protocols for BMS-986169

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-986169

Cat. No.: B606293

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **BMS-986169** are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) from the primary manufacturer, Bristol Myers Squibb, is not publicly available, information from chemical suppliers and established guidelines for hazardous waste provide a framework for its responsible management.

BMS-986169, a potent and selective negative allosteric modulator of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor, requires careful handling due to its pharmacological activity. Unused or waste **BMS-986169** should be treated as hazardous chemical waste.

Key Physicochemical and Preclinical Data

To inform handling and disposal procedures, a summary of relevant data for **BMS-986169** is presented below.

Property	Value	Reference
Chemical Name	(R)-3-((3S,4S)-3-fluoro-4-(4-hydroxyphenyl)piperidin-1-yl)-1-(4-methylbenzyl)pyrrolidin-2-one	
CAS Number	1801151-08-5	[1]
Molecular Formula	C ₂₃ H ₂₇ FN ₂ O ₂	
Molecular Weight	382.48 g/mol	
Melting Point	186 °C	[2]
Aqueous Solubility (pH 7.4)	2 µg/mL	[2]
LogD	2.9	[2]
Metabolic Stability	Poor in rodent liver microsomes (T _{1/2} = 2.7–3.5 min); marginally better in higher species (T _{1/2} = 6.0–25 min)	[2]
Known Hazards	Based on its potent pharmacological activity, it should be handled with care to avoid accidental exposure. Specific toxicological properties are not fully elucidated in publicly available literature.	

Experimental Protocols: Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the disposal of **BMS-986169** and associated contaminated materials. This protocol is based on general best practices for chemical and pharmaceutical waste disposal.

1. Waste Identification and Segregation:

- Pure Compound (Solid): Unused or expired **BMS-986169** solid waste should be collected in a designated, clearly labeled hazardous waste container.
- Solutions: Solutions containing **BMS-986169** should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Contaminated Labware: Disposable items such as gloves, pipette tips, and vials that have come into direct contact with **BMS-986169** should be considered contaminated solid waste. These should be collected in a designated, lined container for hazardous solid waste.
- Empty Containers: "Empty" containers that held **BMS-986169** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the defaced container can typically be disposed of as non-hazardous waste, but institutional guidelines should be followed.[3]

2. Containerization and Labeling:

- Use only approved, leak-proof, and chemically compatible containers for waste collection.
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**BMS-986169**," and any other information required by your institution and local regulations.

3. Storage:

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure that incompatible waste types are segregated to prevent accidental reactions.

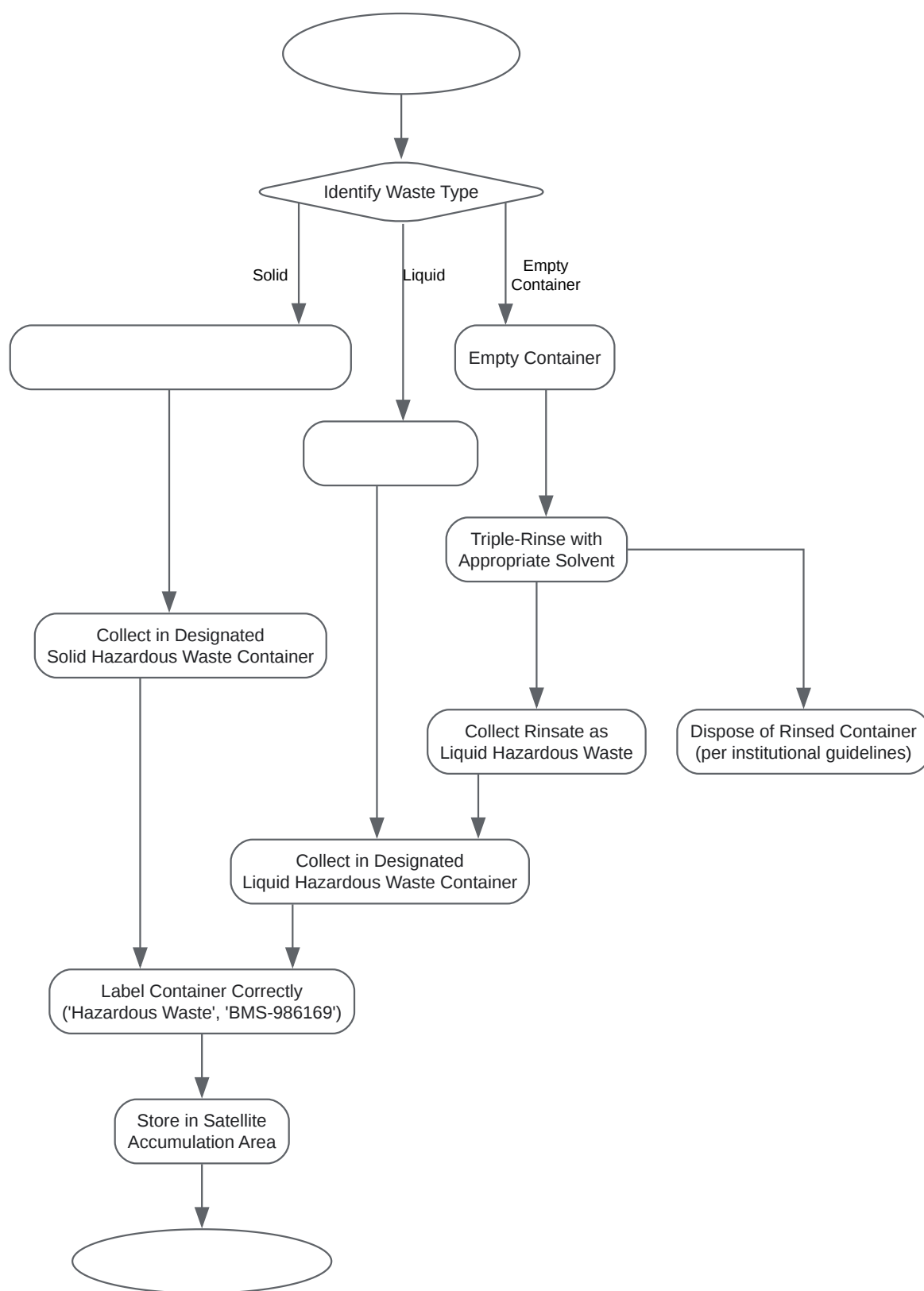
4. Disposal:

- All waste containing **BMS-986169** must be disposed of through a licensed hazardous waste disposal company.

- Contact your institution's EHS department to schedule a waste pickup. Do not attempt to dispose of this compound down the drain or in the regular trash.

Logical Workflow for BMS-986169 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **BMS-986169** waste.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BMS-986169|1801151-08-5|MSDS [dcchemicals.com]
- 2. BMS-986163, a Negative Allosteric Modulator of GluN2B with Potential Utility in Major Depressive Disorder - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Protocols for BMS-986169]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606293#bms-986169-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

